

# Technical Guide: (2,4-dimethylphenyl)(2-nitrophenyl)sulfane (CAS 1610527-49-5)

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## Compound of Interest

Compound Name: (2,4-diMethylphenyl)(2-nitrophenyl)sulfane

Cat. No.: B569330

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## Introduction

This technical guide provides a comprehensive overview of the chemical compound **(2,4-dimethylphenyl)(2-nitrophenyl)sulfane**, identified by the CAS number 1610527-49-5. This compound is a key intermediate in the synthesis of the multimodal antidepressant drug Vortioxetine. Its purity and characterization are critical for ensuring the quality and safety of the final active pharmaceutical ingredient (API). This document outlines its physicochemical properties, provides a detailed experimental protocol for its synthesis, and discusses its known biological relevance.

## Physicochemical Properties

**(2,4-dimethylphenyl)(2-nitrophenyl)sulfane** is a yellow solid organic compound.<sup>[1]</sup> While extensive experimentally determined data is not publicly available, a summary of its known and computed properties is presented in Table 1.

Table 1: Physicochemical Properties of **(2,4-dimethylphenyl)(2-nitrophenyl)sulfane**

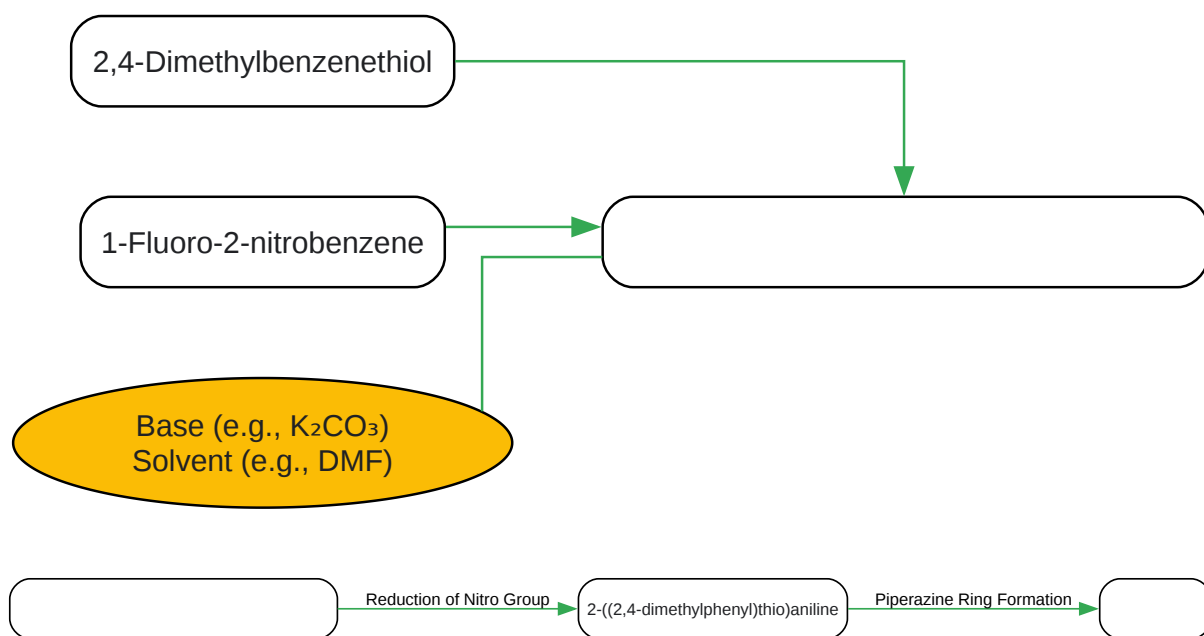
Property	Value	Source
CAS Number	1610527-49-5	N/A
Molecular Formula	C <sub>14</sub> H <sub>13</sub> NO <sub>2</sub> S	[2][3][4]
Molecular Weight	259.32 g/mol	[2][3][4]
IUPAC Name	2,4-dimethyl-1-[(2-nitrophenyl)thio]benzene	[2]
Synonyms	(2,4-Dimethylphenyl)(2-nitrophenyl)sulfane, 2,4-Dimethyl-1-[(2-nitrophenyl)sulfanyl]benzene, Vortioxetine Impurity 32	[1][2]
Appearance	Yellow Solid	[1]
Solubility	Moderately soluble in organic solvents.	[2]
Predicted Boiling Point	353.9 ± 30.0 °C	ChemicalBook
Predicted Density	1.24 ± 0.1 g/cm <sup>3</sup>	ChemicalBook
Storage	Sealed in dry, room temperature conditions.	[5]

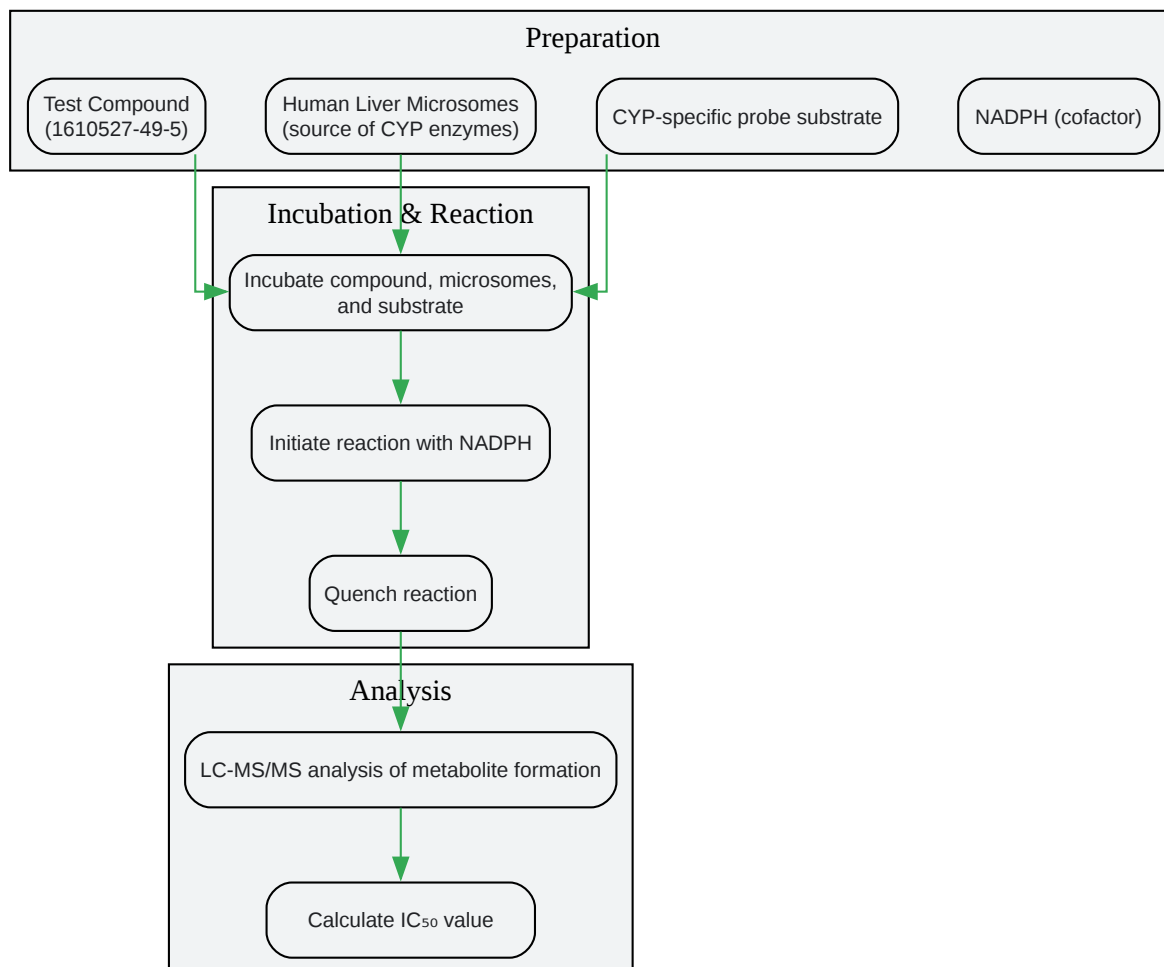
## Synthesis

The primary synthetic route to **(2,4-dimethylphenyl)(2-nitrophenyl)sulfane** is through a nucleophilic aromatic substitution reaction. The following protocol is based on methodologies described in patent literature for the synthesis of Vortioxetine intermediates.

## Experimental Protocol: Synthesis of (2,4-dimethylphenyl)(2-nitrophenyl)sulfane

Reaction:





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